

(S)-2-Bromo-3-phenylpropionic acid molecular weight

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Compound of Interest

Compound Name: (S)-2-Bromo-3-phenylpropionic acid

Cat. No.: B015847

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An In-depth Technical Guide on the Molecular Weight of (S)-2-Bromo-3-phenylpropionic Acid

For Researchers, Scientists, and Drug Development Professionals

This guide provides a focused examination of the molecular weight of **(S)-2-Bromo-3-phenylpropionic acid**, a compound of interest in various research and development applications.

Chemical Identity and Properties

(S)-2-Bromo-3-phenylpropionic acid is a derivative of phenylpropionic acid. Accurate determination of its molecular weight is fundamental for stoichiometric calculations in chemical reactions, preparation of solutions with precise concentrations, and characterization in analytical procedures.

Quantitative Data Summary

The key quantitative chemical data for **(S)-2-Bromo-3-phenylpropionic acid** are summarized in the table below for ease of reference.

| Property | Value |
|-------------------|--|
| Molecular Formula | C ₉ H ₉ BrO ₂ [1] [2] [3] [4] [5] |
| Molecular Weight | 229.07 g/mol [1] [2] [3] [4] [5] |
| Monoisotopic Mass | 227.97859 Da [5] |

Methodology for Molecular Weight Determination

The molecular weight of a compound is determined by the sum of the atomic weights of its constituent atoms. The molecular formula for **(S)-2-Bromo-3-phenylpropionic acid** is C₉H₉BrO₂.

The calculation is based on the following atomic weights:

- Carbon (C): ~12.011 amu
- Hydrogen (H): ~1.008 amu
- Bromine (Br): ~79.904 amu
- Oxygen (O): ~15.999 amu

The molecular weight is calculated as follows:

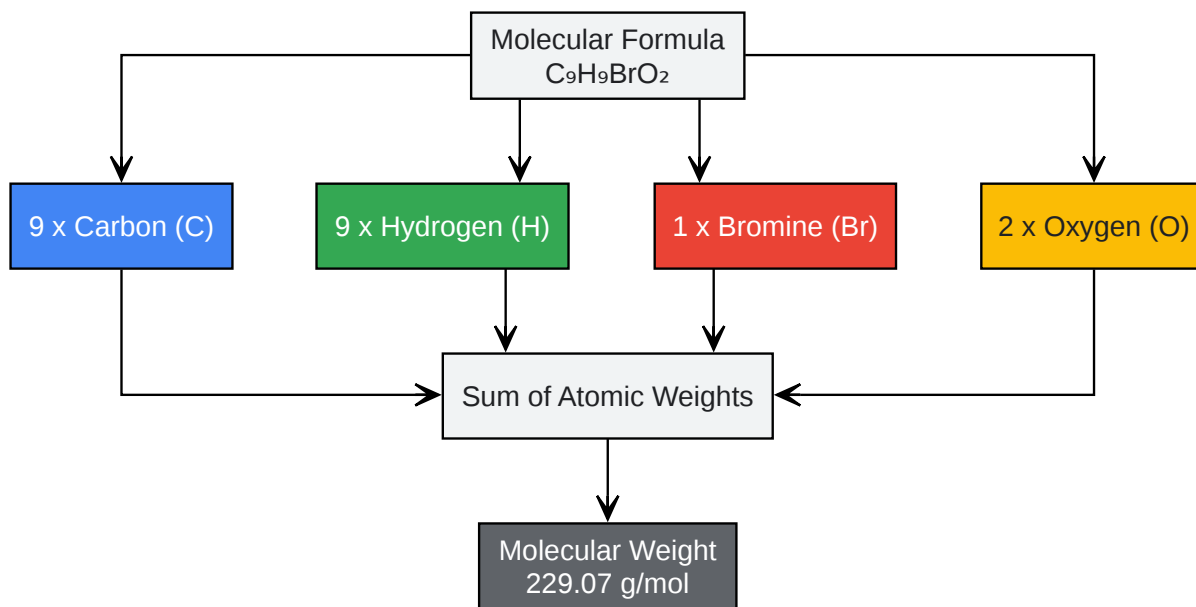
$(9 \times \text{Atomic Weight of C}) + (9 \times \text{Atomic Weight of H}) + (1 \times \text{Atomic Weight of Br}) + (2 \times \text{Atomic Weight of O})$

$$(9 \times 12.011) + (9 \times 1.008) + (1 \times 79.904) + (2 \times 15.999) = 229.07 \text{ g/mol}$$

Visualizations

Logical Relationship for Molecular Weight Calculation

The following diagram illustrates the components that contribute to the final molecular weight of the compound.



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Calculation of Molecular Weight from Atomic Constituents.

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References

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